

# In-Depth Technical Guide: Determining the Molecular Weight of Tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Intermediate of tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed methodology for calculating the molecular weight of an isotopically labeled intermediate of tranexamic acid, specifically Tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$ . The term "intermediate" in this context refers to the final isotopically labeled tranexamic acid molecule, which serves as a crucial tool—often as an internal standard—in various analytical and research applications. While tranexamic acid itself can be a building block in the synthesis of other active pharmaceutical ingredients (APIs), the focus here is on the properties of the labeled compound itself<sup>[1]</sup>.

## Foundational Data: Unlabeled Tranexamic Acid

Tranexamic acid is a synthetic derivative of the amino acid lysine with the chemical formula  $\text{C}_8\text{H}_{15}\text{NO}_2$ <sup>[2][3][4][5]</sup>. It is an essential medicine used for its antifibrinolytic properties to control bleeding<sup>[1][5][6]</sup>. Understanding the molecular weight of the standard, unlabeled compound is the first step in determining the weight of its isotopically labeled counterpart.

The monoisotopic mass of a molecule is calculated using the mass of the most abundant natural isotope of each element. For standard tranexamic acid, this is 157.110278721 Da<sup>[7][8]</sup>. The average molecular weight, which accounts for the natural abundance of all isotopes, is approximately 157.21 g/mol <sup>[2][3][4][5][9]</sup>. For mass spectrometry applications, the monoisotopic mass is the more relevant value.

# Isotopic Labeling and Molecular Weight Calculation

Isotopic labeling involves replacing an atom of a specific element with one of its isotopes. In this case, two Carbon-12 atoms are replaced with Carbon-13 ( $^{13}\text{C}$ ), and one Nitrogen-14 atom is replaced with Nitrogen-15 ( $^{15}\text{N}$ ). This substitution results in a molecule with a greater mass, which can be precisely detected by mass spectrometry.

## 2.1 Experimental Protocol: Molecular Weight Calculation

The calculation of the monoisotopic mass of Tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$  follows a clear protocol:

- Establish the Molecular Formula: The base formula for tranexamic acid is  $\text{C}_8\text{H}_{15}\text{NO}_2$ .
- Identify Isotopic Substitutions:
  - Two  $^{12}\text{C}$  atoms are replaced by  $^{13}\text{C}$ .
  - One  $^{14}\text{N}$  atom is replaced by  $^{15}\text{N}$ .
- Source Precise Atomic Masses: Obtain the monoisotopic masses for the relevant stable isotopes.
  - $^{12}\text{C}$ : 12.0000000 u (by definition)
  - $^1\text{H}$ : 1.007825 u
  - $^{14}\text{N}$ : 14.003074004 u[10]
  - $^{16}\text{O}$ : 15.994915 u
  - $^{13}\text{C}$ : 13.003354835 u[11][12][13][14]
  - $^{15}\text{N}$ : 15.000108898 u[10][15][16]
- Calculate the Mass of the Unlabeled Molecule: Sum the masses of the most abundant isotopes for the molecular formula  $\text{C}_8\text{H}_{15}\text{NO}_2$ .
  - $(8 \times 12.0000000) + (15 \times 1.007825) + (1 \times 14.003074) + (2 \times 15.994915) = 157.110279 \text{ u}$

- Calculate the Mass of the Labeled Molecule: Adjust the formula to  $(^{12}\text{C})_6(^{13}\text{C})_2(^1\text{H})_{15}(^{15}\text{N})_1(^{16}\text{O})_2$  and sum the isotopic masses.
  - $(6 \times 12.0000000) + (2 \times 13.003355) + (15 \times 1.007825) + (1 \times 15.000109) + (2 \times 15.994915) = 160.114029 \text{ u}$
- Verify the Mass Difference: The increase in mass can also be calculated by summing the mass differences of the substituted isotopes.
  - Mass increase from two  $^{13}\text{C}$  atoms =  $2 \times (13.003355 - 12.000000) = +2.00671 \text{ u}$
  - Mass increase from one  $^{15}\text{N}$  atom =  $1 \times (15.000109 - 14.003074) = +0.997035 \text{ u}$
  - Total Mass Increase =  $2.00671 + 0.997035 = 3.003745 \text{ u}$
  - New Molecular Weight =  $157.110279 + 3.003745 = 160.114024 \text{ u}$

Note: Minor differences in the final decimal places are due to rounding of the isotope masses used in the calculation.

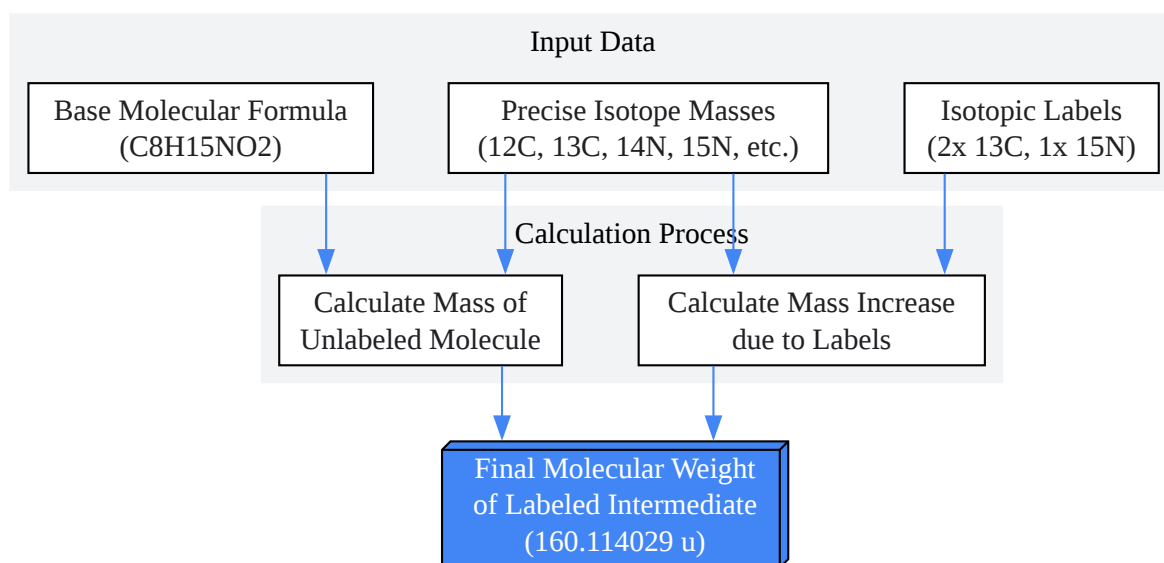
## Data Presentation

The quantitative data for the molecular weight calculation is summarized below for easy comparison.

Compound/Isotope	Molecular Formula	Monoisotopic Mass (u)
Isotopes		
Carbon-12 ( $^{12}\text{C}$ )	C	12.000000
Carbon-13 ( $^{13}\text{C}$ )	$^{13}\text{C}$	13.003355[11][12]
Nitrogen-14 ( $^{14}\text{N}$ )	$^{14}\text{N}$	14.003074[10]
Nitrogen-15 ( $^{15}\text{N}$ )	$^{15}\text{N}$	15.000109[15][16]
Molecules		
Tranexamic Acid (Unlabeled)	$\text{C}_8\text{H}_{15}\text{NO}_2$	157.110279[7][8]
Tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$	$(^{12}\text{C})_6(^{13}\text{C})_2(^1\text{H})_{15}(^{15}\text{N})_1(^{16}\text{O})_2$	160.114029

## Visualization of Workflow

The logical workflow for determining the molecular weight of an isotopically labeled compound is depicted in the diagram below.



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Caption: Workflow for calculating the molecular weight of a labeled compound.

## Synthetic Intermediates

The synthesis of tranexamic acid can be achieved through various routes, often starting from materials like dimethyl terephthalate or ethyl 4-oxocyclohexane-1-carboxylate[6]. These processes involve several key chemical intermediates, such as methyl 4-(acetamidomethyl)benzoate or 4-formylcyclohexane-1-formate[6][17][18]. The isotopically labeled atoms ( $^{13}\text{C}$  and  $^{15}\text{N}$ ) would be introduced during the synthesis of one of these precursors to produce the final labeled tranexamic acid product. The specific experimental protocol for synthesizing the labeled compound would depend on the chosen synthetic pathway and the commercial availability of the necessary labeled starting materials.

### Need Custom Synthesis?

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)